

(Chlorocarbonyl)cyclohexane-d11: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: (Chlorocarbonyl)cyclohexane-d11

Cat. No.: B15560527

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For Researchers, Scientists, and Drug Development Professionals

(Chlorocarbonyl)cyclohexane-d11 is a deuterated analog of cyclohexanecarbonyl chloride. In the realm of advanced research, particularly in pharmaceutical development and analytical chemistry, stable isotope-labeled compounds like **(Chlorocarbonyl)cyclohexane-d11** are indispensable tools. The primary application of this reagent is in the preparation of deuterium-labeled internal standards for highly sensitive and accurate quantitative analyses by mass spectrometry. It can also be employed as a tracer in metabolic studies. This guide provides an in-depth overview of its core applications, supported by hypothetical experimental data and protocols to illustrate its utility.

Core Applications in Research

(Chlorocarbonyl)cyclohexane-d11 serves two main purposes in a research setting:

- **As a Tracer:** The deuterium-labeled cyclohexanecarbonyl group can be introduced into a molecule of interest, allowing researchers to trace its path in biological systems or chemical reactions.

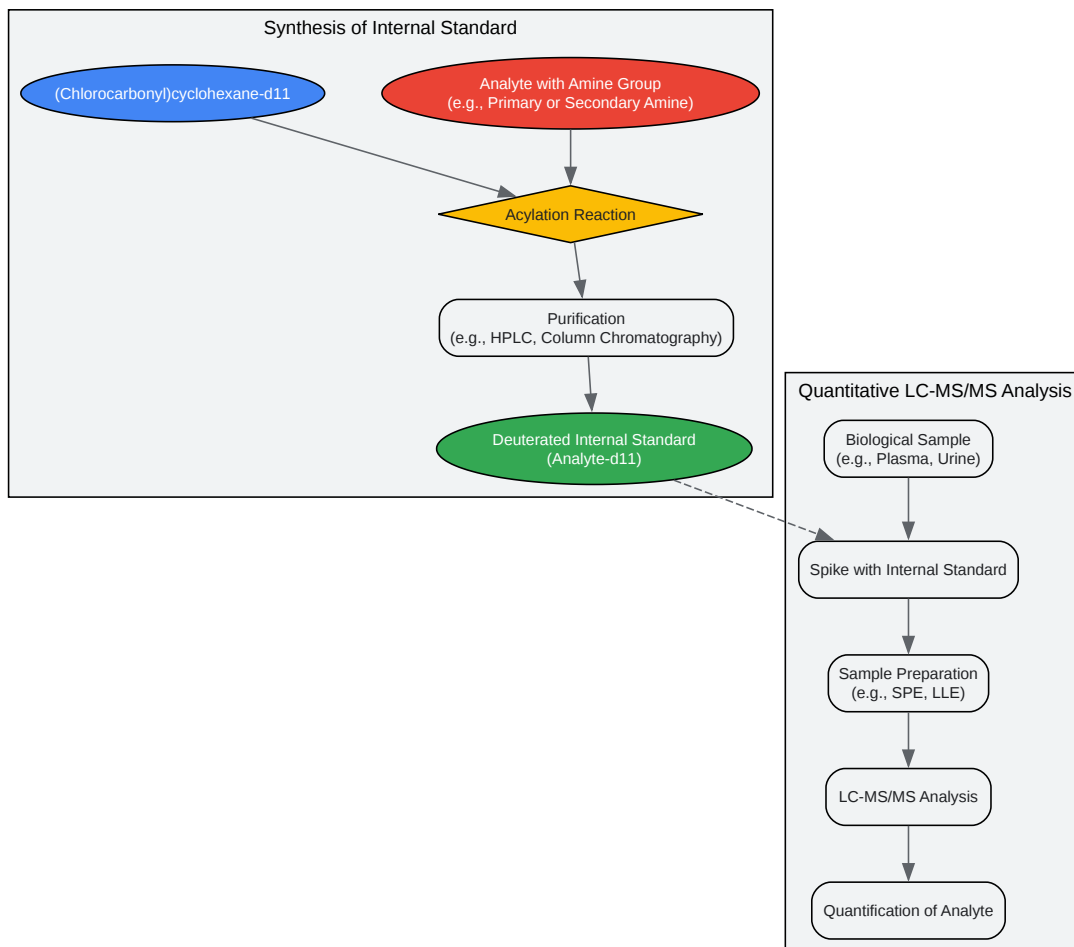
- As a Precursor for Internal Standards: Its most common application is in the synthesis of stable isotope-labeled internal standards for quantitative analysis using techniques like Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2][3]}

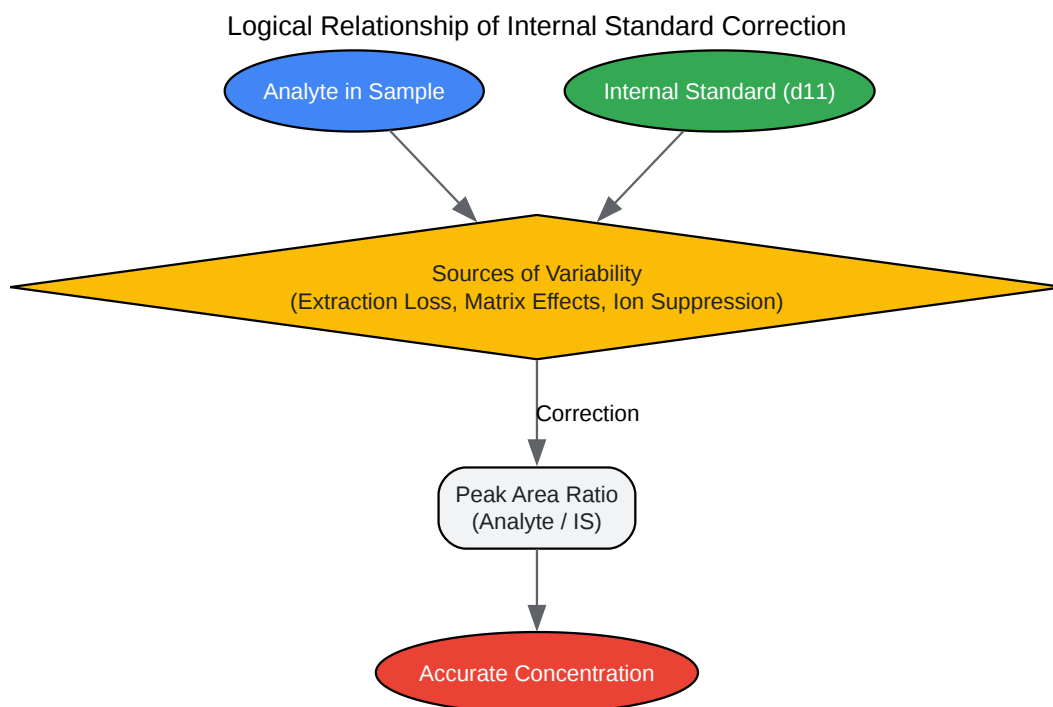
The incorporation of deuterium provides a mass shift that allows for clear differentiation between the analyte and the internal standard in a mass spectrometer, without significantly altering the chemical properties of the molecule.

Synthesis of a Deuterated Internal Standard: A Workflow

The high reactivity of the acyl chloride group in **(Chlorocarbonyl)cyclohexane-d₁₁** allows for its efficient reaction with nucleophiles such as amines and alcohols to form stable amides and esters, respectively. This is the fundamental principle behind its use in synthesizing internal standards.

Workflow for Synthesis and Application of a Deuterated Internal Standard





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